

# Physical properties of Cyclohexyl tosylate (CAS 953-91-3).

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclohexyl *p*-toluenesulfonate

Cat. No.: B1361365

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An In-depth Technical Guide on the Core Physical Properties of Cyclohexyl Tosylate (CAS 953-91-3)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Cyclohexyl *p*-toluenesulfonate**, commonly referred to as Cyclohexyl tosylate, is a significant organic compound identified by the CAS number 953-91-3. It is widely utilized as a reactive intermediate in organic synthesis. The presence of the tosylate group, an excellent leaving group, makes this compound a valuable reagent for introducing the cyclohexyl moiety into various molecular frameworks through nucleophilic substitution and elimination reactions. This technical guide provides a comprehensive overview of its fundamental physical properties, detailed experimental methodologies for their determination, and a visual representation of its synthetic workflow.

## Core Physical Properties

A thorough understanding of the physical properties of Cyclohexyl tosylate is essential for its appropriate handling, storage, and application in synthetic chemistry.

## Data Presentation

The quantitative physical data for Cyclohexyl tosylate are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>18</sub> O <sub>3</sub> S
Molecular Weight	254.35 g/mol
CAS Number	953-91-3
Appearance	White to light yellow or beige powder/crystalline solid; may also present as a colorless to pale yellow, slightly oily liquid.
Physical State	Solid or liquid at room temperature.
Melting Point	43.0 to 47.0 °C; 45 °C; 45-46 °C
Boiling Point	160 °C; 382.1 ± 11.0 °C (Predicted)
Density	1.140 g/cm <sup>3</sup> ; 1.19 ± 0.1 g/cm <sup>3</sup> (Predicted)
Solubility	Soluble in polar solvents such as water and alcohol; demonstrates limited solubility in non-polar solvents. Solubility is noted to be temperature-dependent.
XLogP3-AA	3.4
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	3

## Experimental Protocols

This section outlines generalized experimental procedures for the synthesis of Cyclohexyl tosylate and the determination of its key physical properties. These protocols are based on standard laboratory practices.

## Synthesis of Cyclohexyl Tosylate

The synthesis of Cyclohexyl tosylate is typically achieved through the reaction of cyclohexanol with p-toluenesulfonyl chloride. A base, such as pyridine or triethylamine, is used to neutralize the hydrochloric acid formed during the reaction.

## Materials:

- Cyclohexanol
- p-Toluenesulfonyl chloride (TsCl)
- Pyridine or Triethylamine
- Dichloromethane (DCM)
- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Standard laboratory glassware and stirring equipment

## Procedure:

- Cyclohexanol (1 equivalent) is dissolved in dichloromethane in a round-bottom flask.
- The solution is cooled to 0 °C using an ice bath.
- Pyridine (1.5 equivalents) is added slowly to the stirred solution.
- p-Toluenesulfonyl chloride (1.2-1.5 equivalents) is added portion-wise, maintaining the reaction temperature at or below 5 °C.
- The reaction mixture is stirred at 0 °C for several hours, then allowed to warm to room temperature and stirred until completion, which can be monitored by thin-layer chromatography (TLC).
- The reaction is quenched by the addition of cold 1M HCl.
- The mixture is transferred to a separatory funnel, and the organic layer is separated.

- The organic layer is washed sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- The washed organic layer is dried over an anhydrous drying agent like magnesium sulfate.
- The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure to yield the crude product.
- Further purification can be achieved by recrystallization or column chromatography if necessary.

## Determination of Melting Point

The melting point is a critical indicator of the purity of a crystalline solid.

Materials:

- Dry, powdered Cyclohexyl tosylate sample
- Capillary tubes
- Melting point apparatus

Procedure:

- A small amount of the finely powdered Cyclohexyl tosylate is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) as it approaches its melting point.
- The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid is recorded as the melting point.

## Determination of Boiling Point

The boiling point is determined for liquid samples at a given atmospheric pressure.

**Materials:**

- Liquid Cyclohexyl tosylate sample
- Distillation apparatus or a small test tube with a side arm
- Thermometer
- Heating source (e.g., heating mantle, oil bath)
- Boiling chips

**Procedure:**

- A small volume of the liquid sample and a few boiling chips are placed in a distillation flask or a suitable test tube.
- The apparatus is assembled with a thermometer positioned so that its bulb is in the vapor phase, just above the liquid surface.
- The sample is heated gently until it boils.
- The temperature at which the vapor temperature stabilizes during distillation is recorded as the boiling point. The atmospheric pressure should also be recorded.

## Determination of Density

The density of a substance is its mass per unit volume.

**Materials:**

- Cyclohexyl tosylate sample
- Pycnometer or a graduated cylinder and an analytical balance

**Procedure (using a pycnometer):**

- A clean, dry pycnometer of a known volume is weighed.

- The pycnometer is filled with the liquid Cyclohexyl tosylate, ensuring no air bubbles are trapped.
- The filled pycnometer is weighed.
- The mass of the sample is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

## Determination of Solubility

Solubility is assessed by observing the dissolution of the solute in various solvents.

Materials:

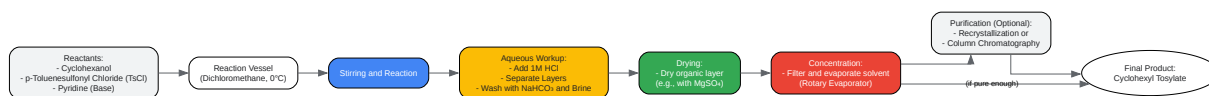
- Cyclohexyl tosylate sample
- A selection of polar and non-polar solvents
- Test tubes
- Vortex mixer

Procedure:

- A small, pre-weighed amount of Cyclohexyl tosylate is placed in a test tube.
- A measured volume of a solvent is added.
- The mixture is agitated vigorously.
- The solubility is observed and can be categorized as soluble, sparingly soluble, or insoluble. For quantitative analysis, the maximum mass of solute that dissolves in a given volume of solvent at a specific temperature is determined.

## Mandatory Visualization

The following diagram illustrates the workflow for the synthesis of Cyclohexyl tosylate, providing a clear, step-by-step visual guide to the process.



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Caption: Workflow for the synthesis of Cyclohexyl tosylate.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)